

Comparative Analysis of Enpp-1-IN-13 Crossreactivity with other Phosphodiesterases

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the cross-reactivity of **Enpp-1-IN-13**, an inhibitor of Ectonucleotide Pyrophosphatase/Phosphodiesterase 1 (ENPP1), with other phosphodiesterases. The objective is to offer a clear perspective on the selectivity of this compound, supported by available experimental data and detailed methodologies.

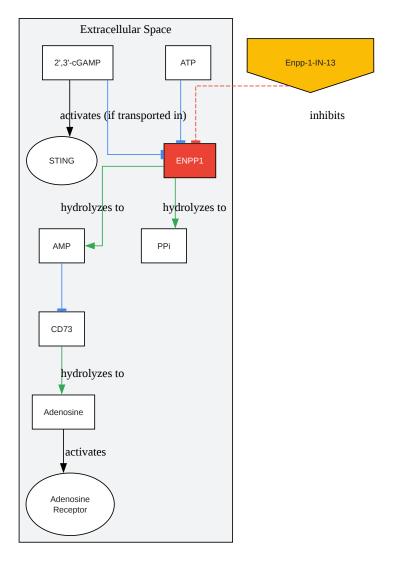
Introduction to Enpp-1-IN-13 and ENPP1

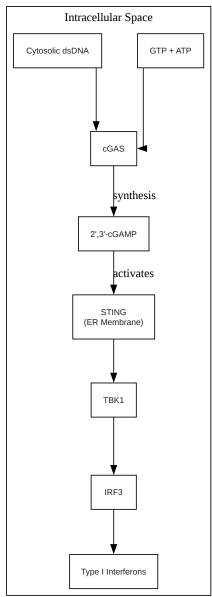
Enpp-1-IN-13 is a small molecule inhibitor of ENPP1, a type II transmembrane glycoprotein with a key role in regulating extracellular purinergic signaling and pyrophosphate levels.[1] ENPP1 hydrolyzes extracellular adenosine triphosphate (ATP) to produce adenosine monophosphate (AMP) and pyrophosphate (PPi). It is also the primary enzyme responsible for the degradation of the cyclic dinucleotide 2',3'-cyclic GMP-AMP (cGAMP), a crucial second messenger in the cGAS-STING innate immunity pathway.[2][3][4] Given its role in modulating anti-tumor immunity, ENPP1 has emerged as a significant target in cancer immunotherapy. The selectivity of ENPP1 inhibitors is therefore a critical parameter in their development as therapeutic agents.

Signaling Pathway of ENPP1

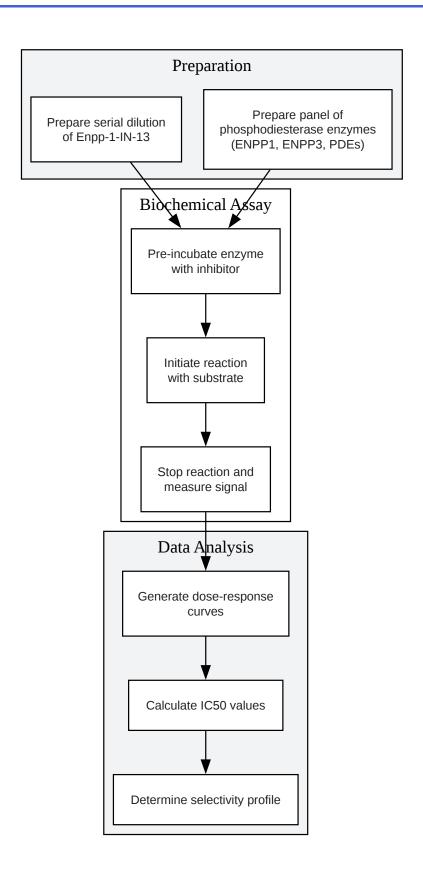
The diagram below illustrates the central role of ENPP1 in two major signaling pathways: the purinergic signaling pathway and the cGAS-STING pathway.











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